

Spectroscopic Profile of Tert-butyl 4-(aminomethyl)benzoate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 4-(aminomethyl)benzoate*

Cat. No.: B172258

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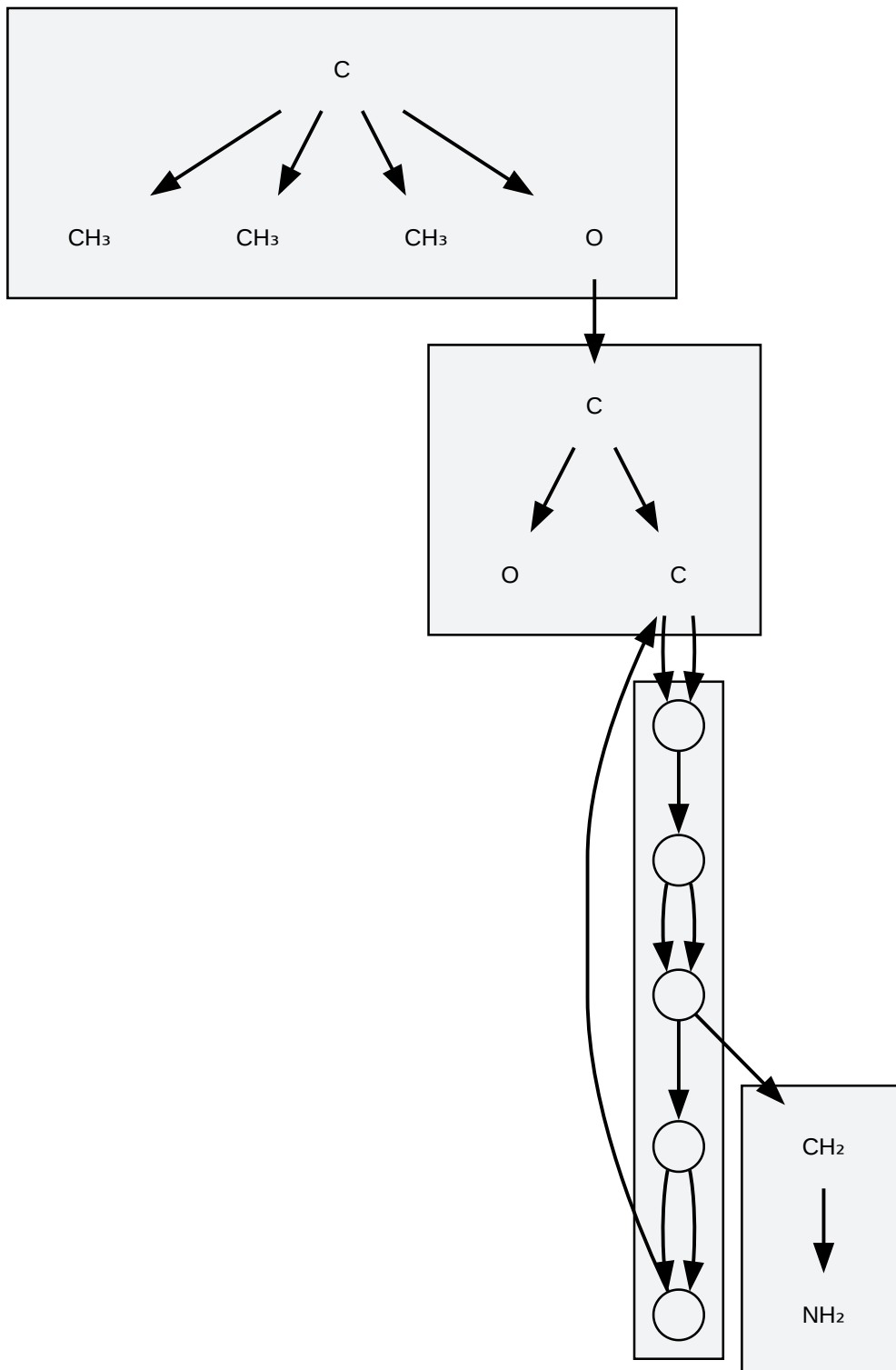
This technical guide provides a comprehensive overview of the spectroscopic data for **Tert-butyl 4-(aminomethyl)benzoate**, a key intermediate in pharmaceutical and materials science research.^[1] The guide is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Compound Overview

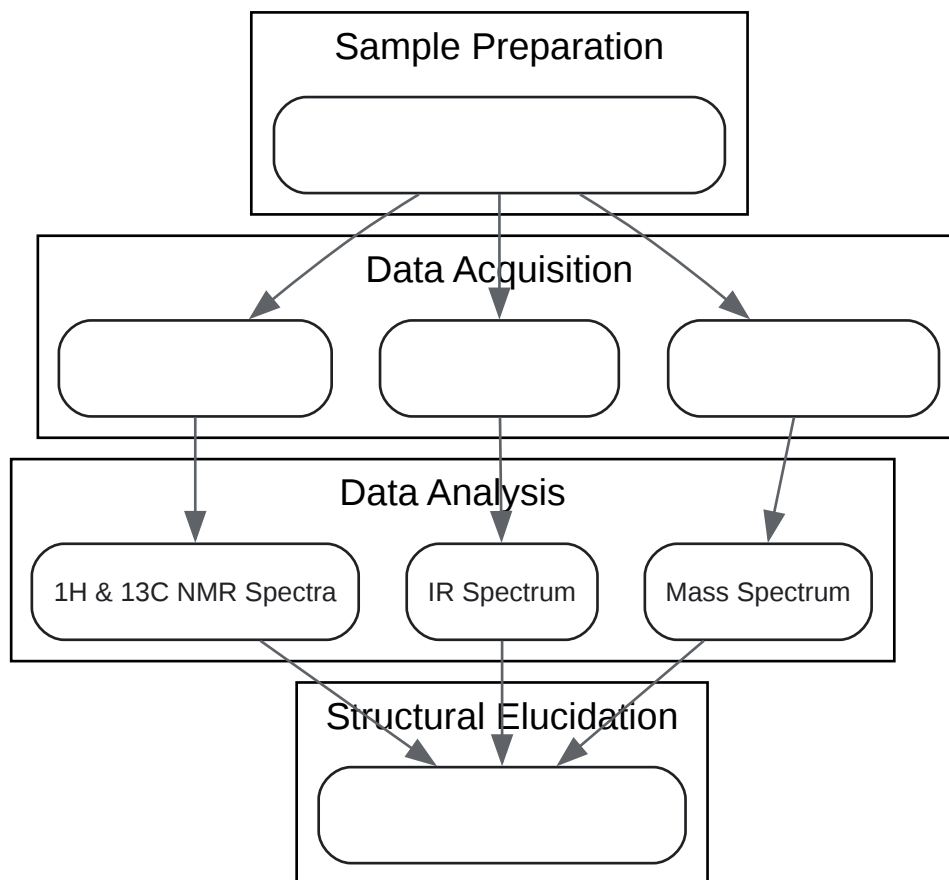
Tert-butyl 4-(aminomethyl)benzoate is a bifunctional molecule containing both a primary amine and a tert-butyl protected carboxylic acid. This structure makes it a valuable building block in organic synthesis, particularly for creating complex molecules with specific biological activities.^[1]

Chemical Structure:

Chemical Structure of Tert-butyl 4-(aminomethyl)benzoate



General Workflow for Spectroscopic Analysis



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References

- 1. tert-Butyl 4-(aminomethyl)benzoate [myskinrecipes.com]
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